

comparison of valencene production in bacteria yeast microalgae

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Valencene

CAS No.: 4630-07-3

Cat. No.: S546532

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Valencene Production Tiers by Microbial Host

Host Organism	Specific Strain	Engineering Strategy	Substrate	Reported Titer	Citation
Yeast	<i>Saccharomyces cerevisiae</i>	Enhanced MVA pathway; enzyme engineering; process optimization	Glucose	16.6 g/L (Fed-batch bioreactor)	[1]
Yeast	<i>Yarrowia lipolytica</i>	Protein engineering to improve MVA pathway and valencene synthase activity	Glucose	813 mg/L (Shake flask)	[2]
Yeast	<i>Komagataella phaffii</i>	Fusion enzyme of FPP synthase and valencene synthase;	Glucose	173.6 mg/L (Shake flask)	[2]

Host Organism	Specific Strain	Engineering Strategy	Substrate	Reported Titer	Citation
		enhanced MVA pathway			
Yeast	<i>Saccharomyces cerevisiae</i>	Optimized Haloarchaea-type MVA pathway in peroxisomes	Glucose	110.6 mg/L (Shake flask)	[2]
Bacteria	<i>Rhodobacter sphaeroides</i>	Heterologous MVA pathway; knockout of competing genes; quorum-sensing promoter	Glucose & Cornstalk hydrolysate	120.53 mg/L (Glucose); 100.51 mg/L (Cornstalk)	[2]
Bacteria	<i>Corynebacterium glutamicum</i>	Refined trace element composition in growth medium	Not Specified	72% increase vs. standard medium (Specific titer not given)	[3]
Cyanobacteria (Microalgae)	<i>Synechocystis</i> sp. PCC 6803	Fusion protein of FPP synthase and valencene synthase	CO ₂	19 mg/g (cell dry weight)	[2]

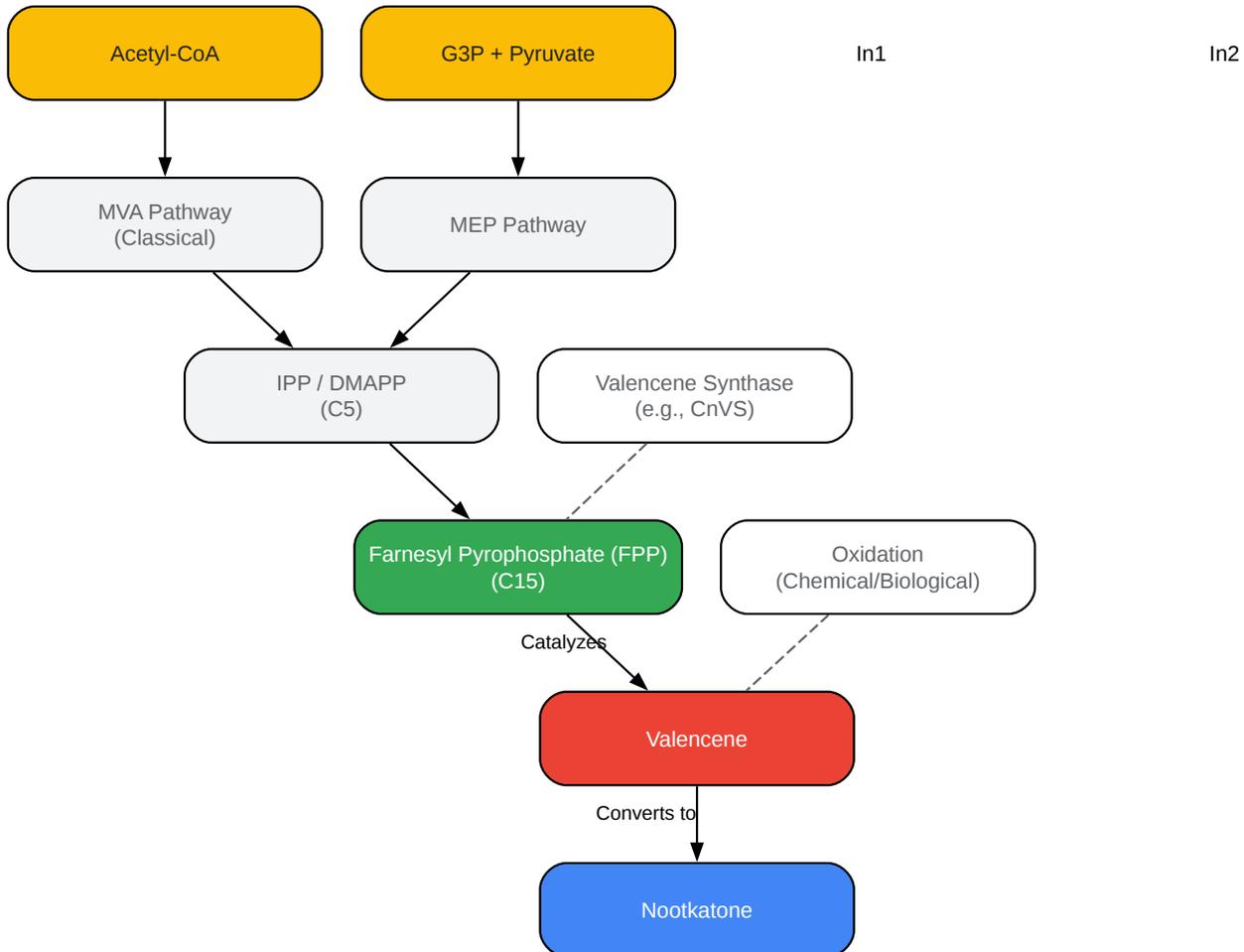
Key Experimental Protocols

The high **valencene** production levels are achieved through systematic metabolic engineering and process optimization.

- **Engineering Strategy in *Saccharomyces cerevisiae* (Highest Titer):** The top-producing *S. cerevisiae* strain was engineered by coupling cell growth with pathway induction [1]. A key step was using a **synthetic galactose-inducible promoter system** to tightly control the expression of **valencene** synthase. This approach avoids the burden of constitutive protein expression during the growth phase, leading to high productivity during the production phase [1].

- **Engineering Strategy in *Rhodobacter sphaeroides* (Using Agricultural Waste):** The engineering of *R. sphaeroides* was done stepwise [2]:
 - **Initial Production:** Heterologous expression of **valencene** synthase from *Callitropsis nootkatensis* (CnVS) enabled de novo production from glucose.
 - **Enhancing Precursor Supply:** Competing pathways that consume NADPH or produce byproducts (genes *phaB*, *gdhA*, *ladH*) were knocked out.
 - **Decoupling Growth and Production:** A quorum-sensing promoter (*P_{cer}*) was used to delay **valencene** production until after the active growth phase, reducing metabolic burden.
 - **Boosting FPP Supply:** A heterologous mevalonate (MVA) pathway was integrated into the genome to enhance the supply of the key precursor, farnesyl pyrophosphate (FPP).
 - **Substrate Switch:** The optimized strain was successfully cultivated in alkali-pretreated cornstalk hydrolysate to produce **valencene** from agricultural waste [2].

The following diagram illustrates the core metabolic pathways engineered in these microorganisms to produce **valencene**.



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Research Recommendations

For researchers selecting a host organism, consider these points:

- **For Maximum Titer:** The current evidence strongly supports **yeast platforms**, particularly *Saccharomyces cerevisiae* and *Yarrowia lipolytica*, as the most efficient hosts for high-level **valencene** production [2] [1]. Their native mevalonate pathway provides a strong foundation for engineering.

- **For Sustainable Processes:** If your research priority is sustainability and the use of non-food feedstocks, bacterial hosts like *Rhodobacter sphaeroides* are highly promising. Their ability to utilize complex substrates like agricultural waste hydrolysates offers a significant advantage [2].
- **For Novel Platforms:** While production levels are currently low, **cyanobacteria** represent a frontier for direct carbon capture, producing **valencene** from CO₂. This platform may be of interest for foundational research on photosynthetic biorefineries [2].

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References

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To cite this document: Smolecule. [comparison of valencene production in bacteria yeast microalgae].

Smolecule, [2026]. [Online PDF]. Available at:

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